

AILNYVANK-(Lys-13C6,15N2) reconstitution and storage conditions

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Compound of Interest

Compound Name: AILNYVANK-(Lys-13C6,15N2)

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Application Notes and Protocols for AILNYVANK-(Lys-13C6,15N2)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines and protocols for the reconstitution and storage of the isotopically labeled peptide **AILNYVANK-(Lys-13C6,15N2)**. Adherence to these protocols is crucial for maintaining the peptide's integrity, ensuring accurate experimental results, and maximizing its shelf-life.

Peptide Characteristics

The peptide with the sequence AILNYVANK features a combination of hydrophobic and polar amino acids. The presence of Lysine (K) and Asparagine (N) residues, along with the N-terminus, provides some degree of polarity. However, the abundance of hydrophobic residues such as Alanine (A), Isoleucine (I), Leucine (L), Valine (V), and Tyrosine (Y) suggests that this peptide may have limited solubility in purely aqueous solutions.

To determine the best reconstitution strategy, an analysis of the peptide's overall charge at a neutral pH is necessary.

- Basic residue: Lysine (K) has a positive charge.
- Acidic residues: None.

- N-terminus: Contributes a positive charge.
- C-terminus: Contributes a negative charge.

The overall net charge of the peptide at neutral pH is +1, making it a slightly basic peptide.

Reconstitution Protocol

It is imperative to handle the lyophilized peptide with care to prevent contamination and degradation.

2.1. Materials Required

- Vial of lyophilized **AILNYVANK-(Lys-13C6,15N2)**
- Sterile, high-purity water
- 0.1% Acetic acid solution in sterile water (optional, for enhanced solubility)
- Dimethyl sulfoxide (DMSO) (optional, for very hydrophobic peptides)
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Microcentrifuge

2.2. Step-by-Step Reconstitution Procedure

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the vial, which can compromise the stability of the peptide.^{[1][2]}
- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is collected at the bottom.

- **Solvent Selection:** Based on the peptide's slightly basic nature, sterile water is the recommended initial solvent. If solubility is limited, a dilute acidic solution can be used. For highly hydrophobic peptides that do not dissolve in aqueous solutions, a small amount of an organic solvent like DMSO can be used initially, followed by dilution with an aqueous buffer.
- **Initial Solubility Test (Recommended):** Before reconstituting the entire sample, it is prudent to test the solubility of a small aliquot.
- **Reconstitution:**
 - Carefully open the vial.
 - Using a sterile pipette tip, add the desired volume of the chosen solvent to the vial. To prepare a stock solution, a common starting concentration is 1-2 mg/mL.[3]
 - Gently swirl or vortex the vial to dissolve the peptide. Avoid vigorous shaking, as this can cause aggregation.[4]
 - If the peptide does not fully dissolve, sonication for a few minutes may aid in dissolution.

Storage Conditions

Proper storage is critical to prevent degradation and maintain the biological activity of the peptide.

3.1. Lyophilized Peptide

For long-term storage, the lyophilized peptide should be stored at -20°C or preferably at -80°C. [1][2] It should be kept in a tightly sealed container with a desiccant to minimize exposure to moisture.[1] Under these conditions, the peptide can be stable for several years.

3.2. Reconstituted Peptide Solution

The stability of peptides in solution is limited.[5] Therefore, it is recommended to prepare fresh solutions before use. If storage of the reconstituted peptide is necessary, the following guidelines should be followed:

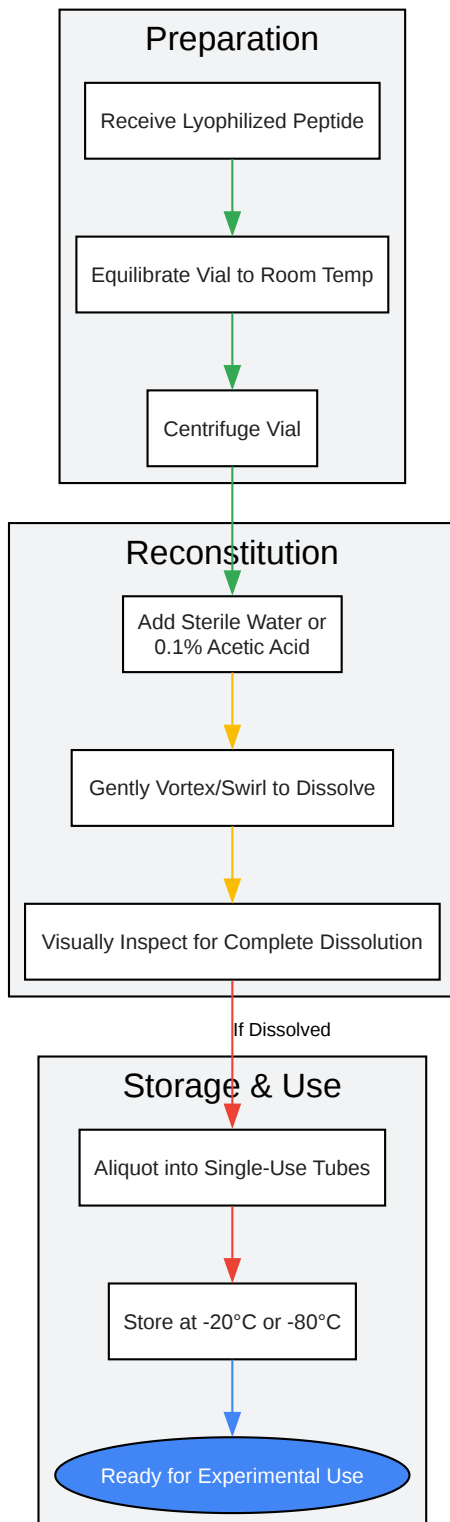
- Aliquoting: To avoid repeated freeze-thaw cycles, which can lead to peptide degradation, the stock solution should be aliquoted into smaller, single-use volumes in low-protein-binding polypropylene tubes.[\[5\]](#)[\[6\]](#)
- Storage Temperature: Store the aliquots at -20°C for short-term storage and -80°C for long-term storage.[\[2\]](#)[\[7\]](#)

Data Summary

Condition	Storage Temperature	Duration	Notes
Lyophilized	-20°C or -80°C	Several years	Store in a desiccated, airtight container. [1] [2]
Reconstituted	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.
(in solution)	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles.

Experimental Workflow Diagram

AILNYVANK-(Lys-13C6,15N2) Reconstitution Workflow

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